

Technical Guide: Synonyms and Trade Names for Disperse Violet S Intermediates

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Compound of Interest

Compound Name: Disperse Violet S press cake

Cat. No.: B12281992

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Executive Summary

Disperse Violet S represents a class of hydrophobic dyes used for polyester and acetate fibers. The "S" designation typically indicates Sublimation Fastness or a specific commercial series (e.g., Sumikaron). The synthesis of these dyes relies on high-purity intermediates that serve as scaffolds for chromophore development.

This guide details the two primary chemical routes:

- Anthraquinone Route (Disperse Violet 26): Involves nucleophilic aromatic substitution on a halogenated anthraquinone core.
- Azo Route (Disperse Violet 63): Involves diazotization of a nitro-aniline derivative followed by coupling.

Part 1: The Anthraquinone Route (Disperse Violet 26)[1]

Target Molecule: Disperse Violet 26 (C.I. 62025) CAS No: 6408-72-6 Chemical Name: 1,4-Diamino-2,3-diphenoxyanthraquinone[1]

Core Intermediate 1: 1,4-Diamino-2,3-dichloroanthraquinone

This is the critical scaffold. The presence of the chlorine atoms at positions 2 and 3 activates the ring for nucleophilic attack by phenol. Interestingly, this intermediate itself is sometimes classified as Disperse Violet 28.

Feature	Technical Specification
IUPAC Name	1,4-Diamino-2,3-dichloro-9,10-anthracenedione
CAS Number	81-42-5
Molecular Formula	C ₁₄ H ₈ Cl ₂ N ₂ O ₂
Molecular Weight	307.13 g/mol
Appearance	Dark violet to black crystalline powder

Synonyms & Trade Names

- Technical Synonyms: DCDA; 2,3-Dichloro-1,4-diaminoanthraquinone; Disperse Violet 28 (C.I. 61102).
- Commercial Trade Names:
 - Violet 23 Intermediate (Industry slang, referring to its precursor role).
 - Arlisil Violet R2[2]
 - Solvent Violet 31 (When used in plastics).

Core Intermediate 2: Phenol

Used in excess as both reactant and solvent to drive the substitution of the chlorine atoms.

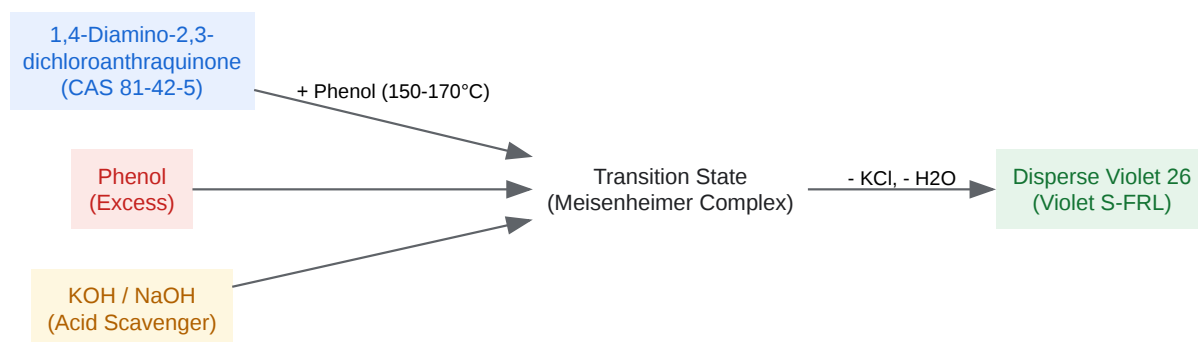
Feature	Technical Specification
IUPAC Name	Phenol / Benzenol
CAS Number	108-95-2
Role	Nucleophile (introduces phenoxy groups).

Synthesis Logic & Pathway

The synthesis is a Nucleophilic Aromatic Substitution (

). The electron-withdrawing carbonyl groups of the anthraquinone, combined with the inductive effect of the chlorines, make positions 2 and 3 highly electrophilic.

Protocol Insight: The reaction requires an acid scavenger (typically KOH or NaOH) to neutralize the HCl formed. The choice of solvent is critical; industrial protocols often use molten phenol to ensure homogeneity, followed by methanol precipitation.



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Figure 1: Synthesis pathway of Disperse Violet 26 via condensation of DCDA with Phenol.[1]

Part 2: The Azo Route (Disperse Violet 63)

Target Molecule: Disperse Violet 63 (C.I. 11336) CAS No: 64294-88-8 Chemical Name: 2-[[4-[(2-cyano-4-nitrophenyl)azo]-3-methylphenyl]ethylamino]ethyl acetate (Generalized structure class)

Core Intermediate 1: 2-Amino-5-nitrobenzonitrile

This is the Diazo Component. The cyano group is essential for the "push-pull" electronic system that creates the strong violet color (bathochromic shift).

Feature	Technical Specification
IUPAC Name	2-Amino-5-nitrobenzonitrile
CAS Number	17420-30-3
Molecular Formula	C ₇ H ₅ N ₃ O ₂
Molecular Weight	163.13 g/mol
Purity Requirement	>98.0% (HPLC) to prevent dull shades.

Synonyms & Trade Names

- Technical Synonyms: 2-Cyano-4-nitroaniline; 5-Nitroanthranilonitrile; 4-Nitro-2-cyanoaniline. [\[3\]](#)
- Commercial Trade Names:
 - Fast Red GG Base (Historical context).
 - Cyano Nitro Aniline.

Core Intermediate 2: Coupling Component

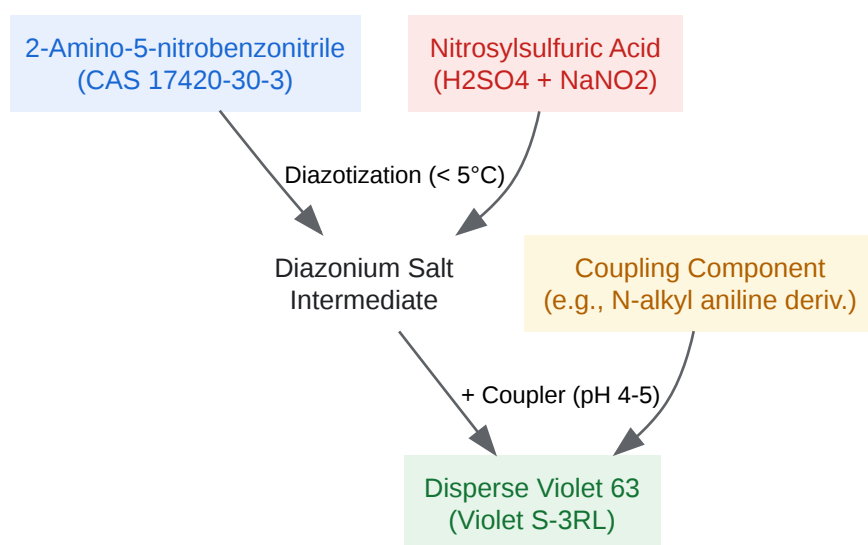
The coupler varies slightly by manufacturer to adjust solubility (the "S" factor), but the standard is an N-alkylated aniline derivative.

- Chemical Name: 2-Chloro-N-(3-(diethylamino)phenyl)acetamide (Specific to some Violet 63 variants).
- Alternative: N,N-Diethyl-m-toluidine derivatives.

Synthesis Logic & Pathway

The reaction proceeds via Diazotization followed by Azo Coupling.

- Diazotization: 2-Amino-5-nitrobenzonitrile is treated with Nitrosylsulfuric acid (due to its low solubility in aqueous HCl).
- Coupling: The diazonium salt attacks the electron-rich coupling component at the para-position relative to the amino group.



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Figure 2: Azo coupling pathway for Disperse Violet 63 synthesis.

Part 3: Technical Specifications & Safety (E-E-A-T)

For researchers utilizing these intermediates, strict quality control is required to ensure reproducibility in dye synthesis or pharmaceutical scaffolding.

Quality Control Table

Intermediate	CAS	Critical Impurity	Detection Method
1,4-Diamino-2,3-dichloroanthraquinone	81-42-5	1-Amino-4-hydroxy derivatives (Hydrolysis product)	HPLC (C18 column, MeOH/Water)
2-Amino-5-nitrobenzonitrile	17420-30-3	Isomer: 2-Amino-4-nitrobenzonitrile	GC-MS or HPLC
Phenol	108-95-2	Water content (inhibits high-temp condensation)	Karl Fischer Titration

Safety & Handling

- DCDA (CAS 81-42-5): Suspected eye irritant.^[4] Handling requires full PPE to prevent corneal staining.
- Nitrosylsulfuric Acid: Used in the azo route; highly corrosive and releases NO_x fumes. Must be handled in a scrubber-equipped fume hood.

Note on "Disperse Violet S Press Cake"

A specific chemical entity exists with the CAS 75575-40-5, labeled as "**Disperse Violet S press cake**". This is a thiophene-derived azo dye (

). While less common than Violet 26 or 63, researchers should verify if their specific "Violet S" sample corresponds to this thiophene structure, particularly if the material exhibits distinct sulfur-like spectral characteristics.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 6666, 1,4-Diamino-2,3-dichloroanthraquinone. Retrieved from [\[Link\]](#)
- ECHA (European Chemicals Agency). Registration Dossier - Disperse Violet 26. Retrieved from [\[Link\]](#) (Note: Generalized link to ECHA search for CAS 6408-72-6).

- World Dye Variety. Disperse Violet 26 and Disperse Violet 63 Technical Data. Retrieved from [\[Link\]](#)

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Sources

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- [2. Disperse Violet 28 | 81-42-5 \[chemicalbook.com\]](#)
- [3. 2 Cyano 4 Nitro Aniline Supplier, Exporter from Mumbai \[hrameshkumar.com\]](#)
- [4. echemi.com \[echemi.com\]](#)
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